

Unveiling the Absolute Stereochemistry of Fortunolide A: A Technical Guide

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Compound of Interest

Compound Name: *Fortunolide A*

Cat. No.: *B15591360*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the determination of the absolute configuration of **Fortunolide A**, a 17-nor-cephalotane-type diterpenoid. The information presented herein is based on the pivotal study that first reported its definitive stereochemistry, offering a valuable resource for researchers in natural product chemistry, stereochemistry, and drug discovery.

Core Findings: The Absolute Configuration of Fortunolide A

The absolute configuration of **Fortunolide A** was unequivocally established for the first time through single-crystal X-ray crystallographic analysis.^{[1][2][3][4][5][6]} This analysis revealed the precise three-dimensional arrangement of the atoms in the molecule, confirming the stereochemistry at all chiral centers.

Data Presentation

The crystallographic data for **Fortunolide A** are summarized in the table below, providing key parameters from the X-ray diffraction experiment.^[1]

Table 1: Crystallographic Data for **Fortunolide A**

Parameter	Value
Empirical Formula	C ₁₉ H ₂₀ O ₄
Formula Weight	312.35
Crystal System	Orthorhombic
Space Group	P2 ₁ 2 ₁ 2 ₁
Unit Cell Dimensions	a = 10.0126(3) Å, b = 11.2483(4) Å, c = 13.5869(5) Å
Temperature	170 K
Wavelength	1.34139 Å

In addition to the crystallographic data, spectroscopic analysis is crucial for the characterization of **Fortunolide A**. The following table presents a comparison of the ¹H and ¹³C NMR data as reported in the literature.

Table 2: NMR Spectroscopic Data for **Fortunolide A**[\[1\]](#)

Position	δC (CDCl ₃)	δH (CDCl ₃ , J in Hz)	δC (pyridine-d ₅)	δH (pyridine-d ₅ , J in Hz)
1	133.4	6.20 (d, 11.5)	134.1	6.22 (d, 11.5)
2	126.8	5.95 (d, 11.5)	127.3	5.98 (d, 11.5)
3	149.2	149.8		
4	125.1	6.81 (s)	125.8	7.02 (s)
5	140.8	141.5		
6	40.8	2.68 (dd, 13.5, 6.0)	41.1	2.75 (m)
2.59 (dd, 13.5, 2.0)	2.65 (m)			
7	48.1	2.95 (m)	48.5	3.05 (m)
8	83.2	4.65 (d, 5.0)	83.8	4.75 (d, 5.0)
9	52.3	2.21 (m)	52.8	2.30 (m)
10	42.1	1.95 (m)	42.5	2.05 (m)
11	175.4	176.1		
12	81.5	5.01 (s)	82.1	5.15 (s)
13	35.1	2.15 (m)	35.5	2.25 (m)
14	28.2	1.65 (m)	28.6	1.75 (m)
1.55 (m)	1.65 (m)			
15	21.8	1.15 (d, 7.0)	22.1	1.20 (d, 7.0)
16	170.2	170.8		
18	20.9	2.10 (s)	21.2	2.18 (s)
19	15.2	1.05 (d, 7.0)	15.5	1.10 (d, 7.0)
20	13.9	1.01 (d, 7.0)	14.2	1.08 (d, 7.0)

Experimental Protocols

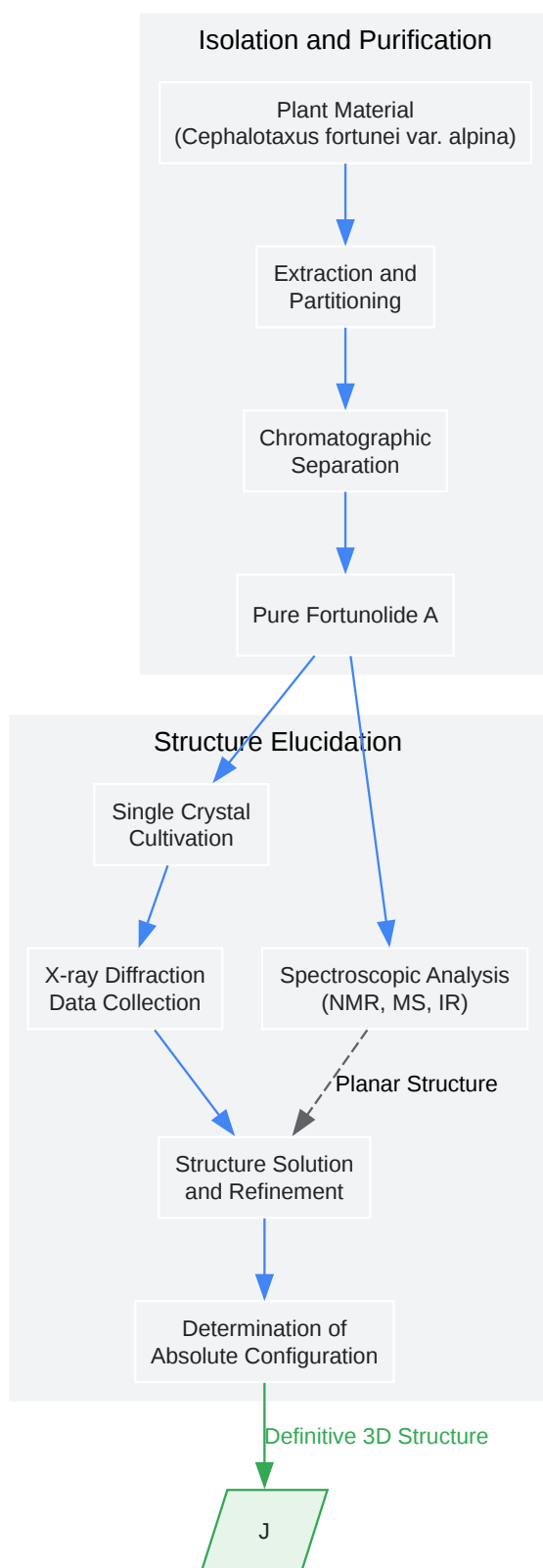
The definitive determination of the absolute configuration of **Fortunolide A** relied on single-crystal X-ray diffraction analysis.

Single-Crystal X-ray Diffraction Analysis

A suitable single crystal of **Fortunolide A** was selected and mounted on a diffractometer. The crystallographic data were collected at a low temperature (170 K) to minimize thermal vibrations and obtain high-quality diffraction data. The structure was solved using direct methods and refined by full-matrix least-squares on F^2 . The absolute configuration was determined based on the anomalous dispersion effects of the constituent atoms.

Visualization of the Determination Workflow

The following diagram illustrates the logical workflow for the determination of the absolute configuration of **Fortunolide A**.



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Caption: Workflow for the determination of the absolute configuration of **Fortunolide A**.

While no specific signaling pathways involving **Fortunolide A** have been detailed in the reviewed literature, some related compounds from *Cephalotaxus fortunei* have demonstrated significant cytotoxicity against A549 and HL-60 cells.[1][2][3][4][5][6] This suggests potential for future research into the molecular mechanisms and signaling pathways affected by this class of compounds.

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References

- 1. s3-eu-west-1.amazonaws.com [s3-eu-west-1.amazonaws.com]
- 2. pubs.acs.org [pubs.acs.org]
- 3. pubs.acs.org [pubs.acs.org]
- 4. 17- nor-Cephalotane-Type Diterpenoids from *Cephalotaxus fortunei* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Collection - 17-nor-Cephalotane-Type Diterpenoids from *Cephalotaxus fortunei* - Journal of Natural Products - Figshare [figshare.com]
- 6. datasetcatalog.nlm.nih.gov [datasetcatalog.nlm.nih.gov]
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